

Long-Term Bond Durability of Panavia Resin Cements: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Panavia TC

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A comprehensive review of the long-term bond durability of Panavia resin cements against leading competitors, supported by experimental data from in-vitro studies. This guide provides researchers, scientists, and drug development professionals with a detailed comparison of shear and micro-tensile bond strengths, as well as microleakage data, to inform material selection in dental and biomedical applications.

The Panavia line of dental cements, developed by Kuraray Noritake Dental Inc., has long been recognized for its reliable bond strength.[1] This guide synthesizes data from multiple studies to provide an objective comparison of the long-term performance of various Panavia formulations, including Panavia V5 and Panavia F2.0, against other commercially available resin cements such as Multilink Automix, RelyX Unicem, and RelyX Ultimate.

Comparative Bond Strength Data

The following tables summarize the shear bond strength (SBS) and micro-tensile bond strength (μ TBS) of Panavia cements and their competitors on various substrates. These studies often employ artificial aging techniques like thermocycling to simulate the long-term degradation of the bond in an oral environment.

Table 1: Shear Bond Strength (SBS) to Dentin

Cement System	Substrate	Aging Protocol	Mean SBS (MPa)	Standard Deviation (SD)	Source
Panavia V5	Human Dentin	24h water storage at 37°C	17.1	5	[2]
Multilink Automix	Human Dentin	24h water storage at 37°C	13.7	7	[2]
NX3	Human Dentin	24h water storage at 37°C	~10	-	[2]
RelyX Ultimate	Human Dentin	24h water storage at 37°C	~10	-	[2]
Panavia V5	Human Dentin	24h water storage at 37°C	18.0	4.2	[3]
RelyX Universal	Human Dentin	24h water storage at 37°C	18.2	3.3	[3]
Panavia V5	Human Dentin	3000 thermocycles	Highest bond strength	-	[2] [4]
Multilink Automix	Human Dentin	3000 thermocycles	Lower than Panavia V5	-	[2] [4]
RelyX Ultimate	Human Dentin	3000 thermocycles	Lower than Panavia V5	-	[2] [4]
G-CEM LinkForce	Human Dentin	3000 thermocycles	Lower than Panavia V5	-	[4]
Variolink Esthetic DC	Human Dentin	3000 thermocycles	Lower than Panavia V5	-	[4]

Panavia 21	Human Dentin	No thermocycling	13.4 - 14.9	-	[5]
Panavia 21	Human Dentin	Thermocycling	11.1 - 11.3	-	[5]
RelyX Unicem	Human Dentin	No thermocycling	9.9	-	[5]
RelyX Unicem	Human Dentin	Thermocycling	8.6	-	[5]
Multilink	Human Dentin	No thermocycling	12.4	-	[5]
Multilink	Human Dentin	Thermocycling	10.3	-	[5]

Table 2: Micro-Tensile Bond Strength (μ TBS) to Dentin

Cement System	Dentin Region	Storage Time	Mean μ TBS (MPa)	Source
Panavia F2.0	Superficial	24 hours	Higher than Multilink Sprint	[6]
Multilink Sprint	Superficial	24 hours	Lower than Panavia F2.0	[6]
Panavia F2.0	Deep	24 hours	Higher than Multilink Sprint	[6]
Multilink Sprint	Deep	24 hours	Lower than Panavia F2.0	[6]
Panavia F2.0	Cervical	24 hours	Higher than Panavia F2.0	[6]
Multilink Sprint	Cervical	24 hours	Lower than Panavia F2.0	[6]
Panavia F2.0	All regions	6 months	No significant difference from 24h	[6]
Multilink Sprint	All regions	6 months	No significant difference from 24h	[6]

Table 3: Shear Bond Strength (SBS) to Zirconia

Cement System	Surface Treatment	Aging Protocol	Mean SBS (MPa)	Standard Deviation (SD)	Source
Panavia V5	Primed	24h water storage	Significantly higher than unprimed	-	[7]
Panavia V5	Primed	10,000 thermocycles	Insignificant decrease	-	[7]
Multilink Automix	Primed	24h water storage	Significantly higher than unprimed	-	[7]
Multilink Automix	Primed	10,000 thermocycles	Significant decrease	-	[7]
RelyX Ultimate	Primed	24h water storage	Significantly higher than unprimed	-	[7]
RelyX Ultimate	Primed	10,000 thermocycles	Significant decrease	-	[7]
Panavia SA Universal	Air-particle abraded	10,000 thermocycles	8.64	1.78	[8]
Panavia V5 (control)	Air-particle abraded + Primer	10,000 thermocycles	9.59	1.55	[8]
TheraCem	Air-particle abraded	10,000 thermocycles	9.05	2.64	[8]
SpeedCem 2.0	Air-particle abraded	10,000 thermocycles	8.54	1.92	[8]
RelyX Unicem 2	Air-particle abraded	10,000 thermocycles	7.60	1.26	[8]

PermaCem 2.0	Air-particle abraded	10,000 thermocycles	7.59	1.10	[8]
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Table 4: Shear Bond Strength (SBS) to Lithium Disilicate (e.max CAD)

Cement System	Aging Protocol	Mean SBS (MPa)	Source
Panavia V5	24h water storage	Not statistically different from others	[9]
Panavia V5	5,000 thermocycles	Statistically lower than NX3/XTR	[9]
NX3	24h water storage	Not statistically different from others	[9]
NX3	5,000 thermocycles	No statistical difference from Multilink	[9]
Multilink Automix NG	24h water storage	Not statistically different from others	[9]
Multilink Automix NG	5,000 thermocycles	No statistical difference from NX3	[9]

Table 5: Micro-Shear Bond Strength (μ SBS) to CAD/CAM Co-Cr Alloy

Cement System	Alloy Type	Mean μ SBS (MPa)	Standard Deviation (SD)	Source
Panavia F2.0	CAD/CAM	14.72	4.80	[10]
RelyX Unicem	CAD/CAM	12.28	3.94	[10]
Duo-Link	CAD/CAM	10.13	3.71	[10]

Table 6: Micro-Shear Bond Strength (μ SBS) to Commercially Pure Titanium (Cp Ti)

Cement System	Aging Protocol	Mean μ SBS (MPa)	Standard Deviation (SD)	Source
Panavia F2.0	24h water storage	24.09	7.08	[11]
Panavia F2.0	5000 thermocycles	Significant decrease	-	[11]
RelyX U200	24h water storage	Not significantly different from Panavia F2.0	-	[11]
RelyX U200	5000 thermocycles	Significant decrease	-	[11]
Panavia SA Luting Plus	24h water storage	Lower than Panavia F2.0	-	[11]
Panavia SA Luting Plus	5000 thermocycles	Significant decrease	-	[11]

Microleakage Performance

A study on metal-ceramic restorations found that Panavia F2.0 exhibited the least microleakage compared to Fuji Plus, G-Cem, and Fleck cements in both closed and open margin scenarios.[\[12\]](#)[\[13\]](#) In closed margins, the microleakage for Panavia F2.0 was 0.18 mm, while in open margins it was 0.64 mm.[\[12\]](#)[\[13\]](#)

Experimental Protocols

The bond strength of dental cements is evaluated through various in-vitro tests, with shear bond strength and micro-tensile bond strength being the most common. The following sections detail the typical methodologies employed in these studies.

Shear Bond Strength (SBS) Testing

The Ultradent Shear Bond Strength Test is a common method used to determine the adhesive strength of a cement to a substrate.

Substrate Preparation:

- Human Dentin: Extracted human molars are embedded in acrylic resin discs and the surface is ground, typically with 600-grit SiC paper, to expose a flat dentin surface.
- Zirconia: Zirconia blocks are cut, ground flat, sintered, and then sandblasted with aluminum oxide particles (e.g., 50 μm).^[7] A ceramic primer is often applied.
- Lithium Disilicate: Specimens are prepared similarly to zirconia but are etched with hydrofluoric acid instead of sandblasting, followed by the application of a primer.^[14]
- Metal Alloys: Metal blocks (e.g., Co-Cr, Titanium) are prepared, and the surface is often airborne-particle abraded with aluminum oxide.^{[10][11]}

Bonding Procedure:

- A piece of adhesive tape with a standardized circular hole (e.g., 3 mm diameter) is placed on the prepared substrate to define the bonding area.
- The respective primer and cement are applied to the substrate according to the manufacturer's instructions.
- A stainless steel disc or a composite resin cylinder is placed on top of the cement.^[8]
- A constant load (e.g., 100 g) is applied, and the cement is allowed to cure (self-cure, light-cure, or dual-cure).

Aging:

- Specimens are typically stored in water at 37°C for 24 hours for initial bond strength measurement.
- For long-term durability assessment, specimens undergo thermocycling, which involves alternating between cold and hot water baths (e.g., 5°C and 55°C) for a specified number of cycles (e.g., 3,000, 5,000, or 10,000 cycles).^{[2][4][8][9][11]}

Testing:

- The bonded assembly is mounted on a universal testing machine.
- A shear force is applied to the base of the disc/cylinder at a constant crosshead speed (e.g., 1 mm/min) until debonding occurs.
- The force at failure is recorded and the shear bond strength is calculated in megapascals (MPa).

Micro-Tensile Bond Strength (μ TBS) Testing

This method is used to assess the bond strength to different regions of a tooth.

Specimen Preparation:

- Resin cement is applied to the dentin surface, and a block of composite resin is luted onto it. [\[6\]](#)
- The bonded tooth is stored for a specified period (e.g., 24 hours or 6 months). [\[6\]](#)
- The tooth is then sectioned into sticks with a small cross-sectional area (e.g., 1 mm²). [\[6\]](#)

Testing:

- The sticks are attached to a testing machine and subjected to a tensile force at a constant crosshead speed (e.g., 1 mm/min) until fracture. [\[6\]](#)
- The force at fracture is used to calculate the micro-tensile bond strength.

Visualizing Experimental Workflows

The following diagrams illustrate the typical workflows for shear bond strength and micro-tensile bond strength testing.



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Caption: Shear Bond Strength (SBS) Experimental Workflow.



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Caption: Micro-Tensile Bond Strength (μ TBS) Experimental Workflow.

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